

# 2-(Tributylstannyl)thiophene CAS number 54663-78-4

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## Compound of Interest

Compound Name: 2-(Tributylstannyl)thiophene

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## A Technical Guide to 2-(Tributylstannyl)thiophene

COMPOUND: **2-(Tributylstannyl)thiophene** CAS NUMBER: 54663-78-4

This document provides a comprehensive technical overview of **2-(tributylstannyl)thiophene**, a key organotin reagent in modern organic synthesis. It is intended for researchers, chemists, and professionals in the field of drug development and materials science. This guide covers the compound's physicochemical properties, safety and handling protocols, a detailed synthesis method, and its principal applications, with a focus on the Stille cross-coupling reaction.

## Physicochemical and Spectroscopic Properties

**2-(Tributylstannyl)thiophene** is a colorless to pale-yellow liquid.<sup>[1][2]</sup> It is characterized by the presence of a tributylstannyl group attached to the second position of a thiophene ring, a feature that dictates its reactivity.<sup>[2]</sup> Key physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	$C_{16}H_{30}SSn$	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	373.18 g/mol	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	155 °C at 0.1 mmHg	<a href="#">[1]</a> <a href="#">[8]</a>
Density	1.175 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[8]</a>
Refractive Index ( $n^{20}/D$ )	1.518	<a href="#">[1]</a> <a href="#">[8]</a>
Flash Point	105 °C (221 °F) - closed cup	<a href="#">[2]</a> <a href="#">[8]</a>
Appearance	Colorless liquid	<a href="#">[1]</a>
Storage Temperature	2–8 °C under inert gas	<a href="#">[1]</a> <a href="#">[2]</a>

## Safety and Handling

**2-(Tributylstannyl)thiophene** is a hazardous substance and must be handled with appropriate precautions in a chemical fume hood.[\[9\]](#) It is toxic if swallowed, harmful in contact with skin, and causes skin and serious eye irritation.[\[10\]](#)[\[11\]](#) Prolonged or repeated exposure can cause damage to organs.[\[11\]](#) This compound is also very toxic to aquatic life with long-lasting effects.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Hazard Class	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 3)	GHS06, GHS08, GHS09	Danger	H301: Toxic if swallowed.
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin.		
Skin Irritation (Category 2)	H315: Causes skin irritation.		
Eye Irritation (Category 2)	H319: Causes serious eye irritation.		
Reproductive Toxicity (Category 1B)	H360FD: May damage fertility. May damage the unborn child.		
STOT, Repeated Exposure (Category 1)	H372: Causes damage to organs through prolonged or repeated exposure.		
Aquatic, Acute (Category 1)	H400: Very toxic to aquatic life.		
Aquatic, Chronic (Category 1)	H410: Very toxic to aquatic life with long lasting effects.		

Precautionary Statements: P202, P260, P273, P280, P301+P310, P302+P352+P312, P305+P351+P338, P308+P313.[\[11\]](#)

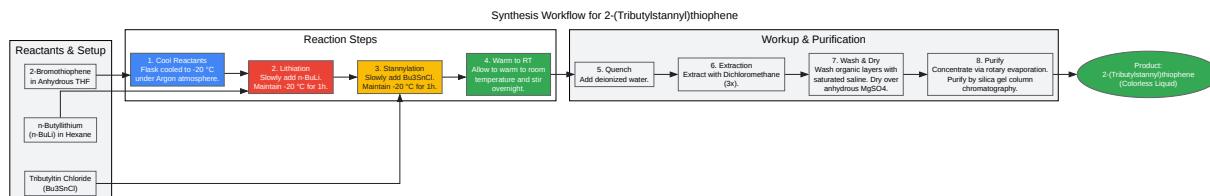
Handling: Use personal protective equipment (PPE) including gloves and eyeshields.[\[8\]](#) Avoid breathing vapors, mist, or gas.[\[9\]](#) Do not ingest or allow contact with skin and eyes.[\[9\]](#)[\[11\]](#) Handle under an inert atmosphere (e.g., argon or nitrogen).[\[1\]](#)

First Aid: In case of skin contact, wash off immediately with plenty of water for at least 15 minutes.[\[4\]](#) For eye contact, rinse immediately with plenty of water, also under the eyelids, for

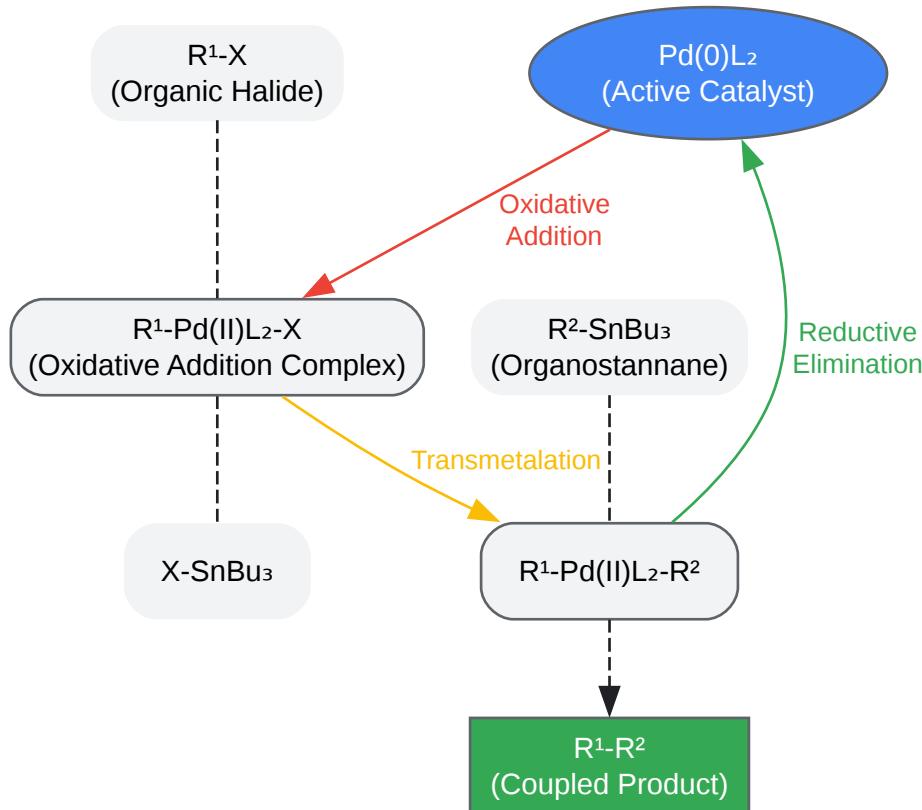
at least 15 minutes.<sup>[9]</sup> If inhaled, move to fresh air; provide artificial respiration if not breathing. <sup>[4]</sup> If swallowed, do NOT induce vomiting and call a physician or poison control center immediately.<sup>[4][9]</sup>

## Synthesis of 2-(Tributylstannyl)thiophene

The most common method for synthesizing **2-(tributylstannyl)thiophene** involves the lithiation of a halothiophene followed by quenching with an organotin halide.<sup>[1][3]</sup>



## Stille Cross-Coupling Catalytic Cycle



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